

Safeguarding Your Laboratory: Proper Disposal of 5-Bromopyridine-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Bromopyridine-2-carbaldehyde

Cat. No.: B1277881

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For researchers, scientists, and drug development professionals, the responsible management of chemical waste is a cornerstone of laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the proper disposal of **5-Bromopyridine-2-carbaldehyde**, a halogenated organic compound. Adherence to these protocols is crucial for ensuring a safe laboratory environment and maintaining regulatory compliance.

Hazard Profile and Safety First

5-Bromopyridine-2-carbaldehyde is classified as a hazardous substance. Before handling, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of its potential hazards.

Key Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Causes skin and serious eye irritation.[1][2][3]
- May cause respiratory irritation.[1][3]

Personal Protective Equipment (PPE): When handling **5-Bromopyridine-2-carbaldehyde**, always wear appropriate PPE, including:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.[1][2]
- Skin Protection: Chemical-resistant gloves and a lab coat.[1][2]

- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood.[1][2] If dust formation is possible, a NIOSH-approved respirator may be necessary.

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Bromopyridine-2-carbaldehyde**. This information is critical for a comprehensive understanding of the substance's properties.

Property	Value
Molecular Formula	C ₆ H ₄ BrNO
Molecular Weight	186.01 g/mol [4]
Melting Point	91-96 °C[5]
GHS Hazard Statements	H302, H312, H315, H319, H332, H335[1]

Step-by-Step Disposal Protocol

The disposal of **5-Bromopyridine-2-carbaldehyde** must be handled in compliance with local, state, and federal regulations. Never dispose of this chemical down the drain or in regular trash.

- Waste Identification and Segregation:
 - All waste containing **5-Bromopyridine-2-carbaldehyde** must be classified as hazardous waste.
 - As a halogenated organic compound, it must be segregated from non-halogenated organic waste.
 - Keep it separate from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[2]
- Waste Collection and Container Requirements:
 - Dedicated Waste Container: Collect all **5-Bromopyridine-2-carbaldehyde** waste in a designated, properly labeled, and sealed container.

- Solid Waste: Collect solid waste, including contaminated items like gloves and paper towels, in a clearly labeled, sealable container.
- Liquid Waste: If **5-Bromopyridine-2-carbaldehyde** is in a solution, it should be collected in a dedicated halogenated organic solvent waste container.
- Container Integrity: Ensure the waste container is in good condition, free from leaks or damage, and has a secure, leak-proof closure.

• Labeling:

- The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Bromopyridine-2-carbaldehyde**," and the appropriate hazard pictograms.
- The accumulation start date must also be clearly marked on the label.

• Storage in a Satellite Accumulation Area (SAA):

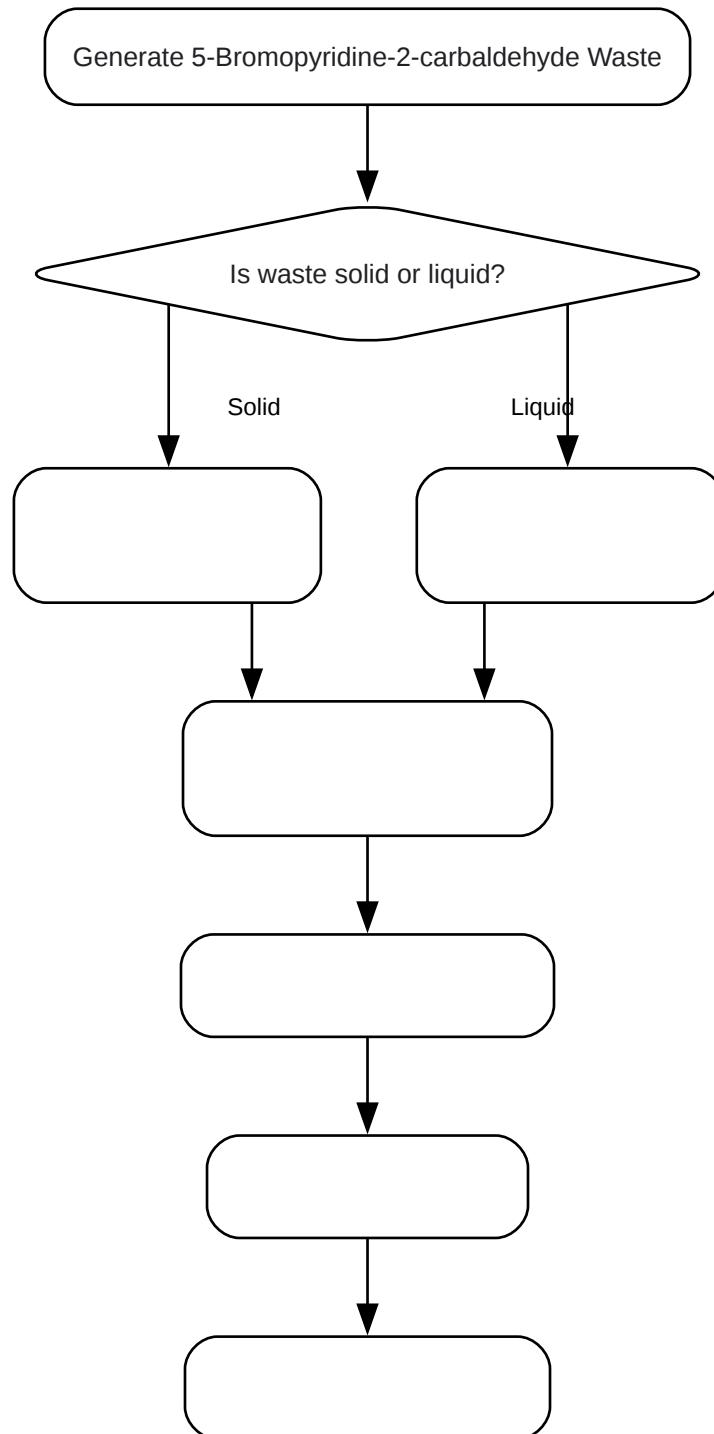
- Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.
- The SAA must be inspected weekly for any signs of leakage.
- Do not exceed the maximum storage limits for hazardous waste in your SAA (typically 55 gallons).[6]

• Arrange for Professional Disposal:

- The final disposal of **5-Bromopyridine-2-carbaldehyde** must be handled by a licensed and certified hazardous waste disposal company.[6]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3][6]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **5-Bromopyridine-2-carbaldehyde**.



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Caption: Disposal workflow for **5-Bromopyridine-2-carbaldehyde**.

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